

Technical Support Center: Safe Handling and Disposal of Diglyme-d14

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Compound of Interest

Compound Name: Diglyme-d14

Cat. No.: B569441

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of waste **Diglyme-d14**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Diglyme-d14**?

A1: **Diglyme-d14**, similar to its non-deuterated counterpart, is a flammable liquid and vapor.^{[1][2][3]} It is also classified as a reproductive toxin, with the potential to damage fertility or the unborn child.^{[1][2][3][4]} Additionally, ethers like Diglyme can form explosive peroxides upon exposure to air and light, especially after prolonged storage.^{[2][5][6][7]}

Q2: What personal protective equipment (PPE) is required when handling **Diglyme-d14**?

A2: When handling **Diglyme-d14**, it is crucial to wear appropriate PPE to minimize exposure. This includes:

- **Eye Protection:** Chemical safety goggles are essential. In situations with a splash potential, a face shield should be worn in addition to goggles.^{[8][9][10]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are necessary. It's important to be aware of the breakthrough time of the glove material and change gloves frequently, especially if contaminated.^{[6][9][11]}

- **Body Protection:** A lab coat or a chemical-resistant apron should be worn.[9][11] For larger quantities or in case of a significant spill, a full-body suit may be required.[11][12]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][13] If there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge may be necessary.[8][10]

Q3: How should I properly store **Diglyme-d14**?

A3: **Diglyme-d14** should be stored in a tightly closed, properly labeled container in a cool, dry, well-ventilated area away from heat, sparks, open flames, and direct sunlight.[1][14][15] It should be stored in a flammable liquids storage cabinet. To inhibit peroxide formation, it is advisable to store it under an inert atmosphere (e.g., nitrogen or argon).[2] Containers should be dated upon receipt and upon opening to track their age and manage the risk of peroxide formation.[6][7]

Q4: How do I dispose of empty **Diglyme-d14** containers?

A4: Empty containers that held **Diglyme-d14** must be handled as hazardous waste. They should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous chemical waste.[16][17] After triple-rinsing, the container can be defaced (to remove the chemical label) and discarded according to your institution's guidelines for non-hazardous waste, or recycled if facilities are available.[16][17]

Troubleshooting Guide

Scenario 1: I suspect my container of **Diglyme-d14** may have formed peroxides. What should I do?

- Do not move or open the container. Peroxide crystals can be shock-sensitive and may explode if subjected to friction or impact.[5][7]
- Visually inspect the container (without disturbing it) for signs of peroxide formation. These can include the presence of crystalline solids around the cap or within the liquid, or a viscous liquid layer.[6][7]

- If you suspect peroxides have formed, immediately contact your institution's Environmental Health and Safety (EHS) office or equivalent safety department.^[7] They have trained personnel who can safely manage and dispose of the hazardous material.
- Regularly test for peroxides. For opened containers of peroxide-forming ethers, it is good practice to test for peroxides periodically (e.g., every three months).^[7]

Scenario 2: I have a small spill of **Diglyme-d14** in the fume hood. How do I clean it up?

- Ensure you are wearing the appropriate PPE. (See FAQ Q2).^[18]
- Contain the spill. Use an inert absorbent material like vermiculite, sand, or a commercial sorbent pad to dike and absorb the spilled liquid.^{[18][19][20]}
- Collect the absorbed material. Carefully scoop the absorbent material into a sealable, labeled container for hazardous waste disposal.^{[18][21]}
- Decontaminate the area. Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone), and then wash with soap and water. The cleaning materials should also be disposed of as hazardous waste.^{[18][20]}
- Report the spill to your supervisor and document it as required by your institution.^[18]

Scenario 3: I have mixed waste containing **Diglyme-d14** with other solvents. How do I dispose of it?

- Properly label the waste container. The label must clearly indicate all components of the mixture and their approximate percentages.^[22]
- Segregate the waste. Do not mix halogenated and non-halogenated solvent waste unless your institution's waste disposal guidelines permit it.^{[16][23]} **Diglyme-d14** is a non-halogenated solvent.
- Ensure chemical compatibility. Never mix incompatible chemicals in the same waste container, as this can lead to dangerous reactions.^{[16][22]}

- Follow your institution's specific procedures for mixed chemical waste disposal. Contact your EHS office for guidance if you are unsure.

Quantitative Data

Property	Value	Reference
Chemical Formula	C ₆ D ₁₄ O ₃	[24][25]
Molecular Weight	148.26 g/mol	[1][24][25]
Boiling Point	162 °C (for non-deuterated Diglyme)	[4][14]
Melting Point	-68 °C (for non-deuterated Diglyme)	[14]
Flash Point	67 °C (closed cup, for non-deuterated Diglyme)	[14]
Specific Gravity	0.937 (for non-deuterated Diglyme)	[14]

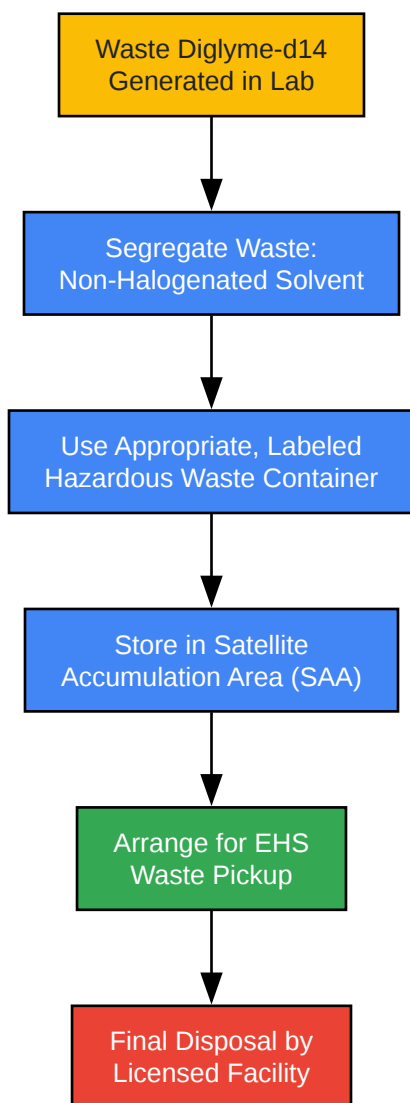
Experimental Protocol: Quenching a Reaction Containing Diglyme-d14

This protocol outlines the safe quenching of a hypothetical reaction where **Diglyme-d14** is used as a solvent.

- Preparation:
 - Ensure all necessary PPE is worn (safety goggles, lab coat, chemical-resistant gloves).
 - Conduct the entire procedure within a certified chemical fume hood.
 - Have appropriate quenching agents and waste containers readily available.
- Cooling the Reaction:

- If the reaction was performed at an elevated temperature, allow it to cool to room temperature.
- For exothermic quenching processes, further cool the reaction vessel in an ice bath.
- Quenching:
 - Slowly and carefully add the quenching agent (e.g., water, saturated ammonium chloride solution) to the reaction mixture with stirring. Add the quenching agent dropwise or in small portions to control the rate of reaction and heat generation.
 - Monitor the reaction vessel for any signs of an uncontrolled reaction, such as excessive gas evolution or a rapid temperature increase.
- Workup:
 - Once the quenching is complete, proceed with the standard workup procedure (e.g., extraction, washing).
 - Collect all aqueous and organic layers containing **Diglyme-d14** for proper waste disposal.
- Waste Segregation and Disposal:
 - Segregate the waste streams. Aqueous waste containing **Diglyme-d14** should be placed in a designated aqueous waste container.
 - Organic waste containing **Diglyme-d14** should be collected in a separate, clearly labeled container for non-halogenated solvent waste.
 - Do not pour any waste containing **Diglyme-d14** down the drain.^[5]

Visualizations



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Caption: Workflow for the safe disposal of waste **Diglyme-d14**.

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